Acipimox-$^{13}C_2$,$^{15}N_2$: A Technical Guide to its Certificate of Analysis and Purity

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Compound of Interest

Compound Name:	*Acipimox-13C2,15N2*
Cat. No.:	*B15554795*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis (CoA) and purity assessment of Acipimox-$^{13}C_2$,$^{15}N_2$. Acipimox, a nicotinic acid derivative, is utilized as a hypolipidemic agent. The isotopically labeled version, Acipimox-$^{13}C_2$,$^{15}N_2$, serves as an internal standard for its quantification in biological matrices, necessitating a thorough understanding of its quality and purity for accurate research and drug development applications.

Certificate of Analysis: A Summary of Quality

A Certificate of Analysis for Acipimox-$^{13}C_2$,$^{15}N_2$ is a formal document that confirms the compound's quality and purity, ensuring it meets predefined specifications. While an actual CoA for a specific lot is provided by the supplier, this guide outlines the typical data and its significance.

Quantitative Data

The following tables summarize the typical quantitative data found on a Certificate of Analysis for Acipimox-$^{13}C_2$,$^{15}N_2$. These values are representative and may vary slightly between different batches and suppliers.

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Table 1: General Properties and Identification

Parameter	Specification
Chemical Formula	$C_4{}^{13}C_2H_6{}^{15}N_2O_3$
Molecular Weight	158.10 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO
Identity (^{1}H NMR)	Conforms to structure
Identity (Mass Spec)	Conforms to structure

Table 2: Purity and Impurity Profile

Test	Method	Specification
Chemical Purity	HPLC	≥98%
Isotopic Purity	Mass Spectrometry	≥98% ($^{13}C_2$,$^{15}N_2$)
Residual Solvents	GC-HS	To be reported
Water Content	Karl Fischer	To be reported
Elemental Analysis	Combustion Analysis	Conforms to theoretical values (±0.4%)

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of Acipimox-$^{13}C_2$,$^{15}N_2$ purity. The following sections describe the standard experimental protocols for the key analytical techniques employed.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

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This method is used to determine the chemical purity of Acipimox-$^{13}C_2$,$^{15}N_2$ by separating it from any non-labeled Acipimox and other potential impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable buffer)

Chromatographic Conditions:

- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Gradient Program: A typical gradient would start with a high percentage of A, gradually increasing the percentage of B to elute the analyte and any impurities.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 265 nm
- Injection Volume: 10 µL

Procedure:

- Prepare a stock solution of Acipimox-$^{13}C_2$,$^{15}N_2$ in a suitable solvent (e.g., DMSO).
- Dilute the stock solution with the mobile phase to an appropriate concentration.

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- Inject the sample onto the HPLC system.
- Record the chromatogram and integrate the peak areas.
- Calculate the purity by dividing the peak area of Acipimox-$^{13}C_2$,$^{15}N_2$ by the total peak area of all components.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Isotopic Enrichment

^{1}H and ^{13}C NMR are used to confirm the chemical structure of Acipimox-$^{13}C_2$,$^{15}N_2$ and to provide an estimate of the isotopic enrichment.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)

Sample Preparation:

- Dissolve an accurately weighed amount of Acipimox-$^{13}C_2$,$^{15}N_2$ in a suitable deuterated solvent (e.g., DMSO-d_6).

^{1}H NMR Parameters:

- Solvent: DMSO-d_6
- Temperature: 25 °C
- Number of Scans: 16
- Relaxation Delay: 1 s
- Pulse Width: Observe pulse (e.g., 30°)

^{13}C NMR Parameters:

- Solvent: DMSO-d_6

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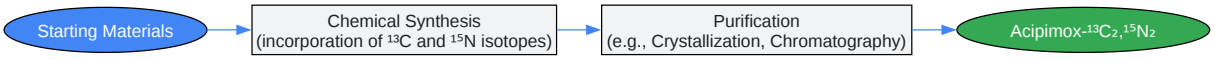
- Temperature: 25 °C
- Number of Scans: 1024
- Relaxation Delay: 2 s
- Pulse Program: Proton-decoupled

Data Analysis:

- The ^{1}H NMR spectrum is used to confirm the proton environment of the molecule.
- The ^{13}C NMR spectrum will show signals corresponding to the carbon atoms. The presence of ^{13}C-labeled carbons will result in characteristic splitting patterns or enhanced signal intensities, which can be used to confirm the position of the labels.

Visualizing Workflows and Pathways

To provide a clearer understanding of the processes involved with Acipimox-$^{13}C_2$,$^{15}N_2$, the following diagrams illustrate the synthesis workflow, the analytical workflow for purity determination, and the signaling pathway of Acipimox.



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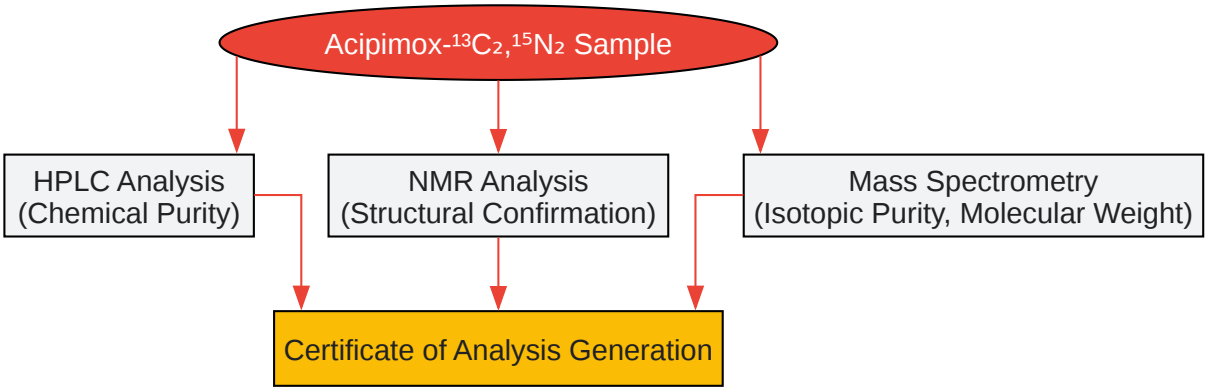
Caption: A simplified workflow for the synthesis of Acipimox-$^{13}C_2$,$^{15}N_2$.



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Caption: The analytical workflow for the quality control of Acipimox-$^{13}C_2$,$^{15}N_2$.

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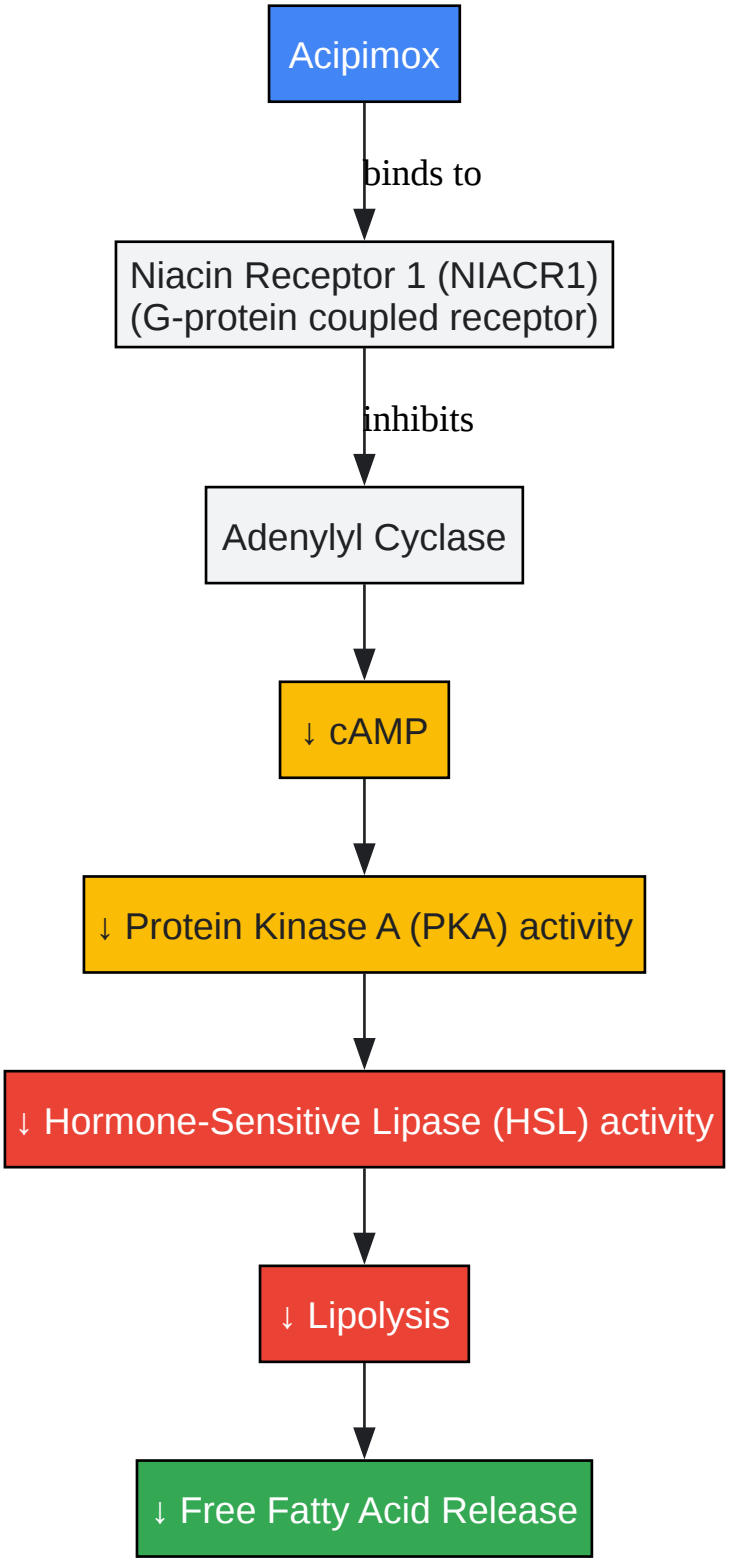

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Caption: The signaling pathway of Acipimox in adipocytes.

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